

physical and chemical properties of 2,4-Dimethyl-1,3-pentadiene

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Compound of Interest

Compound Name: 2,4-Dimethyl-1,3-pentadiene

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An In-depth Technical Guide to 2,4-Dimethyl-1,3-pentadiene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethyl-1,3-pentadiene** (CAS No. 1000-86-8), a versatile chemical intermediate. It includes key quantitative data, detailed experimental protocols for property determination, and an exploration of its chemical reactivity.

Core Physical and Chemical Properties

2,4-Dimethyl-1,3-pentadiene is a clear, colorless to light yellow liquid.^{[1][2]} Its key properties are summarized below.

Quantitative Data Summary

The following table presents the key physical and chemical properties of **2,4-Dimethyl-1,3-pentadiene**.

Property	Value	Units	Reference(s)
Molecular Formula	C ₇ H ₁₂	-	[1][3]
Molecular Weight	96.17	g/mol	[1][3]
CAS Number	1000-86-8	-	[1][3]
IUPAC Name	2,4-dimethylpenta-1,3-diene	-	[3]
Synonyms	1,1,3-Trimethylbutadiene	-	[4][5]
Appearance	Clear colorless to light yellow liquid	-	[1][2][6]
Melting Point	-114	°C	[1][7][8]
Boiling Point	93 - 94	°C	[1][7][8]
Density	0.744 (at 25 °C)	g/mL	[1][8]
	0.737 (at 20 °C)	g/mL	[2][7]
Refractive Index (n ²⁰ /D)	1.441	-	[1][7][8]
Vapor Pressure	67	mm Hg (at 37.7 °C)	[1][8]
Flash Point	10 °C (50 °F) - closed cup	°C (°F)	[1][4][8]
Solubility	Insoluble in water.	-	[9]
LogP (Octanol/Water Partition Coeff.)	2.529 - 3.29	-	[5][10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,4-Dimethyl-1,3-pentadiene**.

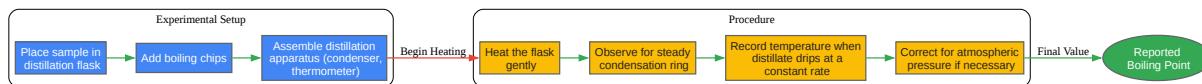
- ^1H NMR: The proton NMR spectrum provides information on the hydrogen environments in the molecule.
- ^{13}C NMR: The carbon-13 NMR spectrum reveals the number and types of carbon atoms.[11] [12]
- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic absorption bands corresponding to the functional groups present, notably the C=C double bonds of the diene system and the C-H bonds.
- Mass Spectrometry (MS): Mass spectrometry provides the molecular weight and fragmentation pattern, which aids in structural elucidation. The molecular ion peak would be observed at an m/z ratio corresponding to its molecular weight (96.17).

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized laboratory procedures. Below are detailed methodologies for key experiments.

Boiling Point Determination

The boiling point is a fundamental physical property that indicates purity.



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Caption: Workflow for boiling point determination by distillation.

Methodology:

- Apparatus Setup: A standard simple distillation apparatus is assembled. This includes a round-bottom flask, a condenser, a thermometer placed such that the bulb is just below the side arm of the distillation head, and a receiving flask.
- Sample Preparation: Approximately 5-10 mL of **2,4-Dimethyl-1,3-pentadiene** is placed into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Heating: The flask is gently heated using a heating mantle.
- Observation: As the liquid heats, vapors will rise and begin to condense on the thermometer bulb. The temperature is recorded when it stabilizes, which occurs when the rate of condensation equals the rate of vaporization, and a steady drip of condensate is collected in the receiving flask.
- Pressure Correction: The observed boiling point is corrected to standard atmospheric pressure (760 mmHg) if the measurement is performed at a different pressure.

Density Measurement

Density is typically measured using a pycnometer or a digital density meter.

Methodology (Pycnometer):

- Weighing the Empty Pycnometer: A clean, dry pycnometer of a known volume is accurately weighed.
- Filling: The pycnometer is filled with **2,4-Dimethyl-1,3-pentadiene**, ensuring no air bubbles are trapped. The temperature of the sample is equilibrated to the desired temperature (e.g., 25 °C) in a water bath.
- Weighing the Filled Pycnometer: The filled pycnometer is weighed.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how light propagates through the substance and is a sensitive indicator of purity.

Methodology (Abbe Refractometer):

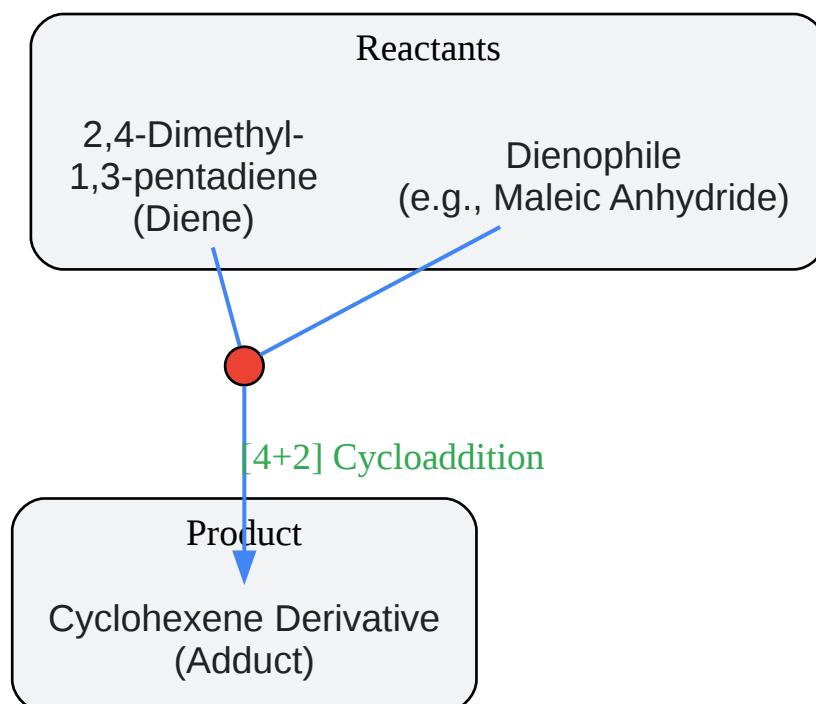
- Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- Sample Application: A few drops of **2,4-Dimethyl-1,3-pentadiene** are placed on the prism of the refractometer.
- Temperature Control: The temperature of the prisms is maintained at 20 °C using a circulating water bath.
- Measurement: The eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the scale.

Chemical Reactivity and Applications

The chemical behavior of **2,4-Dimethyl-1,3-pentadiene** is dominated by its conjugated diene system, making it a valuable intermediate in organic synthesis.[13][14]

Key Reactions

- Cycloaddition Reactions (Diels-Alder): As a conjugated diene, it readily participates in [4+2] cycloaddition reactions with various dienophiles (e.g., maleic anhydride) to form cyclohexene derivatives.[13] These derivatives are important in the synthesis of fragrances and other complex molecules.[15]
- Polymerization: The diene functionality allows it to undergo polymerization, contributing to the development of novel materials.[13]
- Electrophilic Addition: It reacts with electrophiles like hydrogen halides (e.g., HCl, HBr).[16] [17] The reaction can proceed via 1,2- or 1,4-addition, leading to a mixture of kinetic and thermodynamic products due to the formation of a resonance-stabilized allylic carbocation intermediate.



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Caption: Generalized Diels-Alder reaction pathway.

Safety and Handling

2,4-Dimethyl-1,3-pentadiene is a highly flammable liquid and vapor.[4][18][19][20] It is also an irritant to the skin, eyes, and respiratory system.[8][18][19][20]

- **Handling:** Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[18] Keep away from heat, sparks, open flames, and other sources of ignition.[18] All equipment must be grounded to prevent static discharge.[18]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][18]
- **Stability:** The compound is stable under normal conditions but may be prone to polymerization if heated or contaminated.[9][18] It is incompatible with strong oxidizing agents.[18]

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